

Essential Safety and Logistics for Handling Menin-MLL Inhibitor 20

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Compound of Interest

Compound Name: *Menin-MLL inhibitor 20*

Cat. No.: *B8201747*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling novel chemical compounds. This document provides critical safety and logistical information for **Menin-MLL inhibitor 20** (CAS Number: 2448173-47-3), a synthetic intermediate used in the development of irreversible inhibitors of the Menin-MLL protein-protein interaction.[1][2] Adherence to these guidelines is essential to minimize exposure risks and ensure proper disposal.

Personal Protective Equipment and Engineering Controls

According to safety data sheets, **Menin-MLL inhibitor 20** requires careful handling in a well-ventilated area to avoid inhalation of dust or aerosols.[3] While the substance is not classified as hazardous and has no known irritant effects on the skin or eyes, comprehensive personal protective equipment (PPE) is mandatory as a precautionary measure. No occupational exposure limit values have been established for this compound.[3]

Table 1: Recommended Personal Protective Equipment and Engineering Controls

Control Type	Specification	Rationale
Engineering Controls	Use in an area with appropriate exhaust ventilation.	To prevent inhalation of dust and aerosols.[3]
Accessible safety shower and eye wash station.	For immediate decontamination in case of accidental contact.[3]	
Eye Protection	Safety goggles with side-shields.	To protect eyes from splashes or airborne particles.[3]
Hand Protection	Protective gloves (e.g., nitrile).	To prevent skin contact.[3]
Skin and Body	Impervious clothing or lab coat.	To protect skin and personal clothing from contamination.[3]
Respiratory Protection	Suitable respirator.	Recommended, especially when handling the powder form or if ventilation is inadequate.[3]

Safe Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, well-ventilated area at -20°C for long-term stability (up to 4 years).[1]
- Keep the container away from direct sunlight and sources of ignition.[3]

Handling and Preparation of Solutions:

- All handling of the solid compound should be performed within a chemical fume hood or a ventilated enclosure to minimize inhalation risk.
- Don the appropriate PPE as outlined in Table 1 before handling the compound.

- **Menin-MLL inhibitor 20** is sparingly soluble in DMSO (1-10 mg/ml).^{[1][2]} When preparing solutions, add the solvent slowly to the solid to avoid generating dust.
- After handling, wash hands thoroughly with soap and water.

Emergency Procedures: Spills and Accidental Exposure

A clear and practiced emergency plan is crucial. The following steps provide a procedural guide for common laboratory incidents.

Accidental Release (Spill) Protocol:

- **Evacuate:** Immediately evacuate personnel from the affected area.^[3]
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Prevent further leakage or spillage. Keep the product away from drains or water courses.^[3]
- **Absorption:** For solutions, absorb the spill with a finely-powdered, liquid-binding material such as diatomite or universal binders.^[3] For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- **Decontamination:** Scrub the contaminated surfaces and any affected equipment with alcohol.^[3]
- **Disposal:** Collect all contaminated materials in a sealed container for proper disposal according to local regulations.^[3]

First Aid Measures:

- **If Inhaled:** Move the individual to fresh air and ensure they are in a comfortable position for breathing.^[3]
- **If on Skin:** Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.^[3]

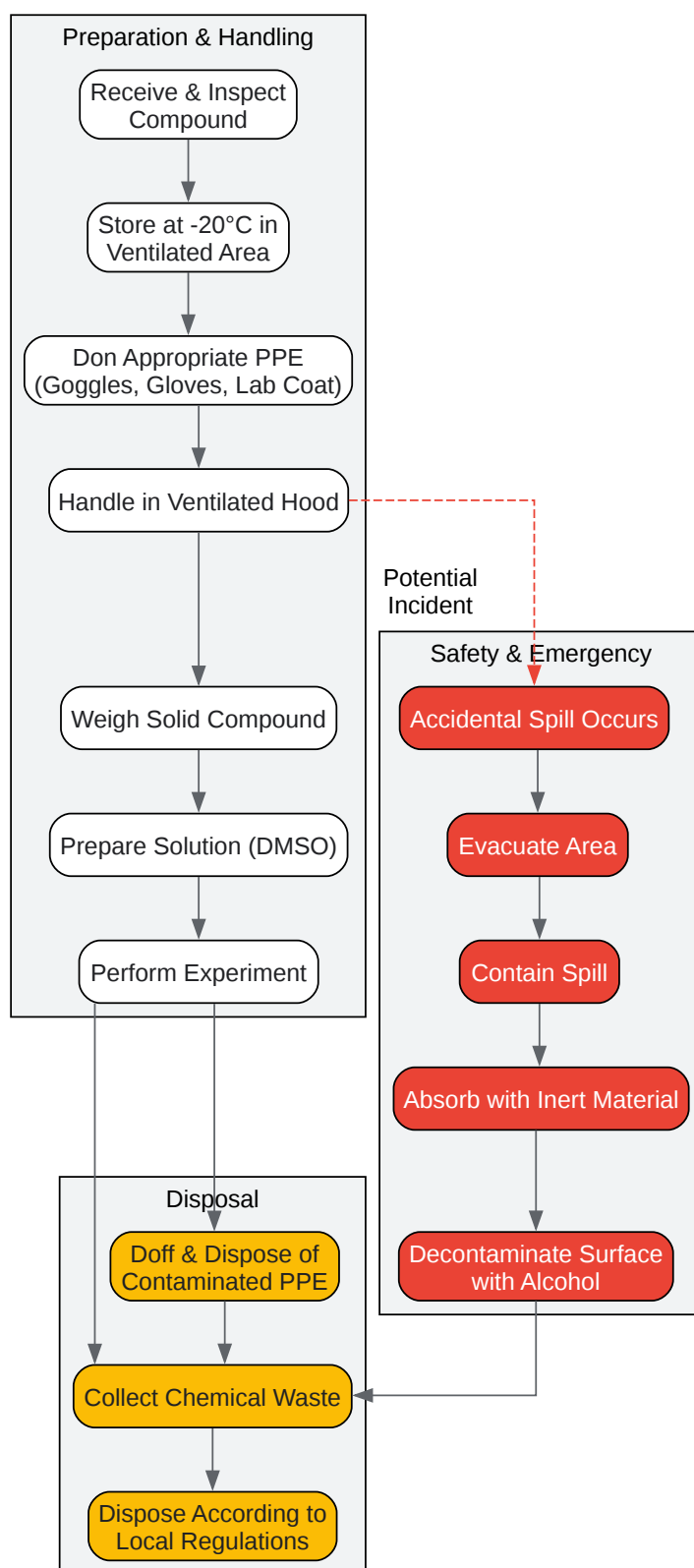
- If in Eyes: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.[3]
- If Swallowed: Rinse the mouth with water.[3]

Disposal Plan

All waste materials, including the compound itself, contaminated absorbents, and disposable PPE, must be disposed of in accordance with prevailing country, federal, state, and local regulations.[3] Do not allow the product to enter drains or water courses.[3]

Workflow for Safe Handling of Menin-MLL Inhibitor 20

The following diagram outlines the logical workflow for safely managing **Menin-MLL inhibitor 20** from receipt to disposal.



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